

A Comprehensive Technical Overview for Researchers, Scientists, and Drug Development Professionals

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Compound of Interest

Compound Name: *Dimethyl cyclohexane-1,2-dicarboxylate*

Cat. No.: B7819439

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Introduction

(1R,2R)-Dimethyl cyclohexane-1,2-dicarboxylate is a chiral organic compound belonging to the family of diesters. Its rigid cyclohexane backbone and defined stereochemistry make it a molecule of interest in stereoselective synthesis. This technical guide provides a detailed overview of its properties, synthesis, and potential applications, with a focus on its role as a chiral building block. It is important to note that while the physicochemical properties and synthesis of its racemic and isomeric forms are documented, specific biological activity data for the (1R,2R) enantiomer is notably absent in the current scientific literature.

Physicochemical Properties

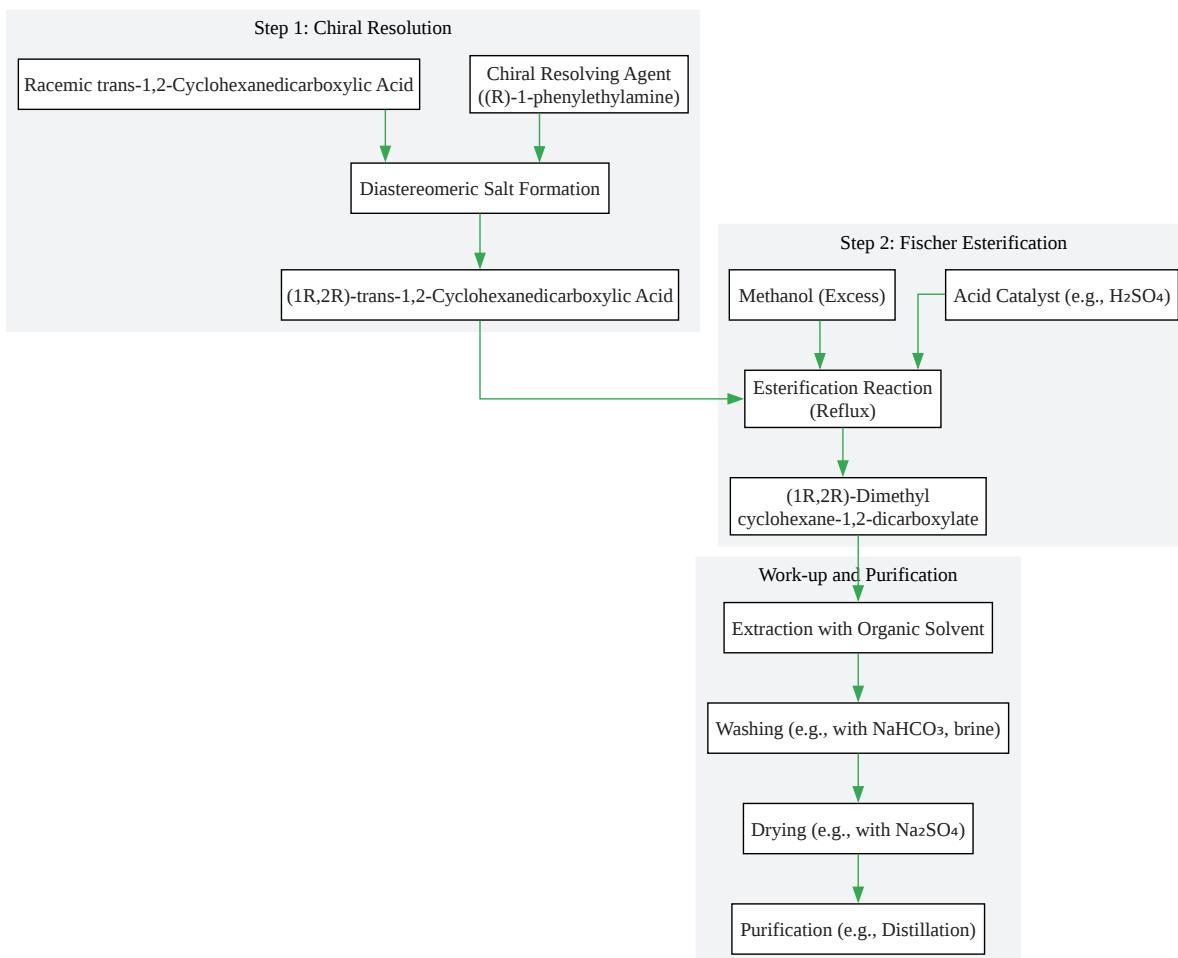
The properties of **(1R,2R)-Dimethyl cyclohexane-1,2-dicarboxylate** are summarized in the table below. It is important to note that some experimental data is for the racemic trans-isomer or a mixture of isomers, as specific data for the enantiomerically pure compound is limited.

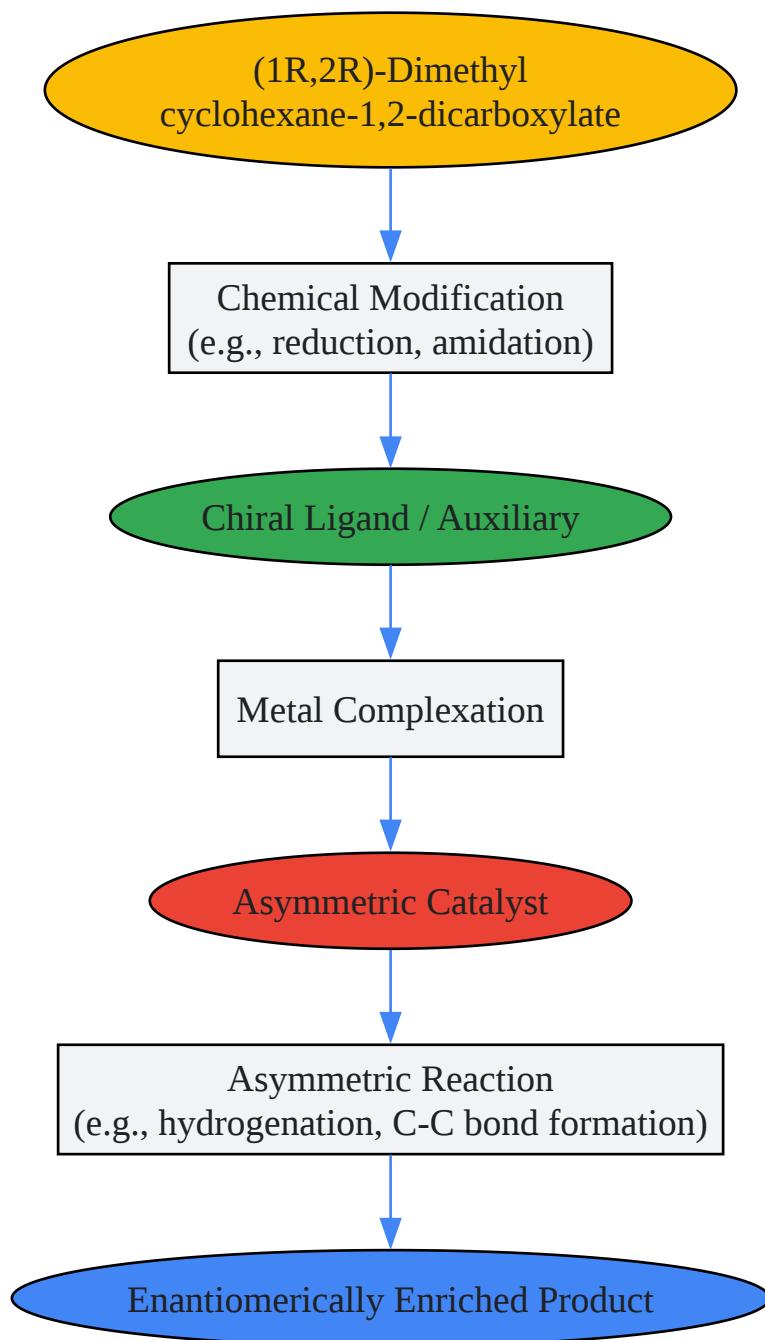
Property	Value	Source/Comment
Molecular Formula	C ₁₀ H ₁₆ O ₄	[1] [2]
Molecular Weight	200.23 g/mol	[1] [2]
IUPAC Name	trans-dimethyl (1R,2R)-cyclohexane-1,2-dicarboxylate	[3]
Synonyms	Dimethyl trans-1,2-cyclohexanedicarboxylate, (1R,2R)-Dimethyl 1,2-cyclohexanedicarboxylate	[1]
CAS Number	140459-96-7	
Appearance	Colorless to yellowish liquid	[4]
Boiling Point	111 °C at 5 mmHg	Data for a mixture of isomers.
Density	1.12 g/cm ³	Data for a mixture of isomers.
Solubility	Soluble in organic solvents such as ethers and alcohols; insoluble in water.	[4]
Melting Point	Not available for the diester. The precursor, trans-1,2-Cyclohexanedicarboxylic acid, has a melting point of 228-230 °C. [5]	

Synthesis

The most common method for the synthesis of **(1R,2R)-Dimethyl cyclohexane-1,2-dicarboxylate** is the Fischer esterification of its corresponding dicarboxylic acid, (1R,2R)-trans-1,2-Cyclohexanedicarboxylic acid, using methanol in the presence of an acid catalyst.

Synthesis Workflow





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